

Lanthanum(III) Isopropoxide: A Versatile Precursor for Advanced Materials Synthesis

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Compound of Interest

Compound Name: Lanthanum isopropoxide

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An In-depth Technical Guide for Researchers and Scientists

Lanthanum(III) isopropoxide, with the chemical formula $\text{La}(\text{O-i-Pr})_3$, is an organometallic compound recognized for its utility as a precursor in the synthesis of various lanthanum-based materials.[1] Its solubility in organic solvents and its reactivity make it particularly suitable for advanced synthesis techniques like the sol-gel process, enabling the creation of materials such as ceramics, catalysts, and nanomaterials with controlled properties.[1][2] This guide provides a comprehensive overview of $\text{La}(\text{O-i-Pr})_3$, its properties, and its application in materials synthesis, focusing on experimental protocols and quantitative data.

Properties of Lanthanum(III) Isopropoxide

Lanthanum(III) isopropoxide is a moisture-sensitive solid, necessitating handling under inert atmosphere conditions to maintain its reactivity and purity.[3] Key physical and chemical properties are summarized below.

Table 1: Physicochemical Properties of Lanthanum(III) Isopropoxide

Property	Value	Reference
Chemical Formula	C₉H₂₁LaO₃	[3]
Molecular Weight	316.17 g/mol	
CAS Number	19446-52-7	[3]
Appearance	Off-white to pale yellow powder/solid	[4]
Melting Point	120-128°C	[4]
Boiling Point	170°C at 0.04 mmHg	[4]
Solubility	Soluble in tetrahydrofuran, toluene, hexane, and isopropyl alcohol	[4]

| Hydrolytic Sensitivity | Reacts rapidly with moisture, water, and protic solvents [\[4\]](#) |

The Sol-Gel Process: A Primary Application

The sol-gel method is a prominent technique for synthesizing materials from La(O-i-Pr)₃. It involves the controlled hydrolysis and condensation of the alkoxide precursor in a solvent to form a "sol" (a colloidal suspension of solid particles in a liquid). Further processing leads to a "gel," an interconnected, rigid network. Subsequent drying and calcination of the gel yield the final oxide material, often in nanopowder form.[\[2\]](#)[\[5\]](#)

The fundamental chemical transformations in the sol-gel process are:

- **Hydrolysis:** The isopropoxide groups are replaced by hydroxyl groups upon reaction with water. $\text{La}(\text{O-i-Pr})_3 + 3\text{H}_2\text{O} \rightarrow \text{La}(\text{OH})_3 + 3(\text{i-Pr})\text{OH}$
- **Condensation:** The hydroxylated intermediates react with each other to form La-O-La bridges, releasing water and forming a growing oxide network. $2\text{La}(\text{OH})_3 \rightarrow (\text{HO})_2\text{La-O-La}(\text{OH})_2 + \text{H}_2\text{O}$

This process allows for excellent control over the final product's purity, homogeneity, and morphology.[\[6\]](#)



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Workflow diagram of the sol-gel synthesis method.

Experimental Protocols

This protocol is a representative example for synthesizing lanthanum oxide nanoparticles using $\text{La}(\text{O-i-Pr})_3$ as a precursor.

Materials:

- Lanthanum(III) isopropoxide ($\text{La}(\text{O-i-Pr})_3$)
- Anhydrous isopropanol (solvent)
- Deionized water (hydrolyzing agent)
- Nitric acid (catalyst, optional)
- Inert atmosphere glove box or Schlenk line

Procedure:

- **Precursor Solution Preparation:** Inside an inert atmosphere glove box, dissolve a specific molar concentration of Lanthanum(III) isopropoxide in anhydrous isopropanol. Stir the solution until the precursor is completely dissolved.
- **Hydrolysis:** Slowly add a stoichiometric amount of deionized water to the precursor solution under vigorous stirring. The water-to-alkoxide molar ratio (h) is a critical parameter influencing particle size and morphology. An acid catalyst like nitric acid can be added to the water to control the hydrolysis and condensation rates.^[7]
- **Gelation:** Continue stirring the solution at room temperature. The solution will gradually become more viscous and eventually form a transparent or translucent gel. This process can take several hours.

- **Aging:** Age the gel in a sealed container for 24-48 hours at a constant temperature (e.g., 60°C). Aging strengthens the gel network and completes the condensation reactions.
- **Drying:** Dry the aged gel to remove the solvent and by-products. Supercritical drying can be used to produce low-density aerogels, while conventional oven drying (e.g., at 100-120°C) will yield a denser xerogel.
- **Calcination:** Calcine the dried gel powder in a furnace. The temperature is ramped up slowly to a target temperature (e.g., 600-900°C) and held for several hours. This step removes residual organic compounds and induces crystallization of the lanthanum oxide phase (La_2O_3).^{[5][8]} The final product is a fine, white powder of La_2O_3 .

Table 2: Influence of Calcination Temperature on La_2O_3 Properties (Sol-Gel Synthesis)

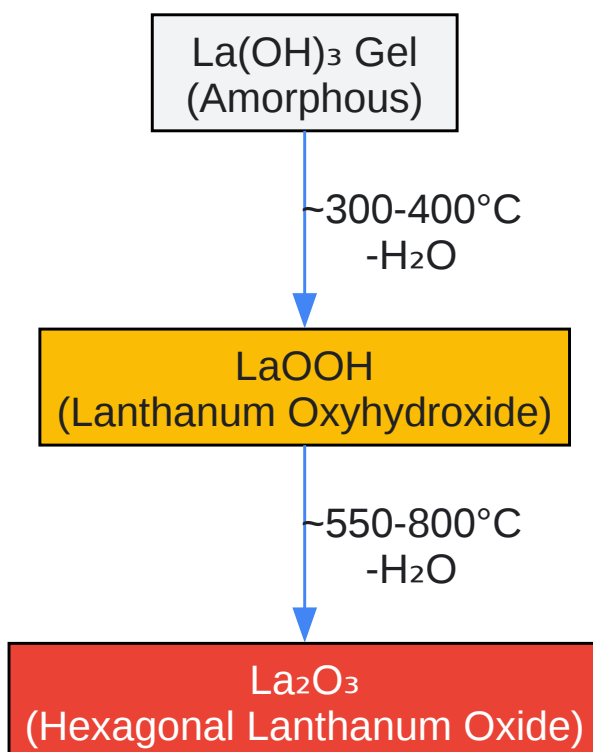
Precursor System	Calcination Temp. (°C)	Resulting Phase	Average Particle Size (nm)	Reference
$\text{La}(\text{O-i-Pr})_3$ derived gel	650	Amorphous/poorly crystalline	30-35	^[9]
$\text{La}(\text{O-i-Pr})_3$ derived gel	800	Cubic La_2O_3	~40	^[6]
La-Nitrate/PEG gel	850	Hexagonal La_2O_3	37	^[10]

| LaCl_3 /Oxalic Acid | >800 | La_2O_3 | 52,000 (52 μm) |^[8] |

Note: Particle sizes can vary significantly based on the full set of synthesis parameters, not just calcination temperature.

Thermal Decomposition Pathway

Understanding the thermal decomposition of the precursor and its intermediate products is crucial for controlling the final material's phase and crystallinity. When a lanthanum-containing gel (derived from hydrolysis) is heated, it undergoes several stages of weight loss.



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Thermal decomposition pathway from lanthanum hydroxide to lanthanum oxide.

The decomposition generally proceeds as follows:

- Dehydration: Initial heating up to ~200°C removes adsorbed water and solvent.
- Dehydroxylation (Step 1): Around 330-400°C, the lanthanum hydroxide, La(OH)₃, loses a water molecule to form an intermediate lanthanum oxyhydroxide (LaOOH).^[11]
- Dehydroxylation (Step 2): At higher temperatures, typically above 550°C, the LaOOH further decomposes to form the stable hexagonal lanthanum oxide (La₂O₃).^{[11][12][13]}

Applications in Materials Science and Catalysis

The materials synthesized from La(O-i-Pr)₃ have a wide range of applications driven by the unique properties of lanthanum oxide.

- Catalysis: La₂O₃ is used as a catalyst or a catalyst support.^[1] For instance, NiO/La₂O₃ catalysts are active in processes like the oxy-steam reforming of liquefied natural gas (LNG).

[14] Doping La_2O_3 -based perovskite structures, such as LaCoO_3 , can significantly enhance catalytic activity for applications like NO oxidation in diesel exhaust treatment.[15] The high surface area and tunable properties achieved through sol-gel synthesis are particularly beneficial for catalytic applications.

- **Ceramics and Glasses:** It serves as a component in the creation of advanced ceramics and glasses, where it can improve thermal stability and mechanical properties.[1]
- **Nanotechnology:** $\text{La}(\text{O-i-Pr})_3$ is a key precursor for fabricating nanomaterials and nanoscale devices used in electronics and photonics.[1]
- **Drug Delivery:** While not a direct application of the precursor itself, the synthesized porous nanoparticles (like La_2O_3 or layered double hydroxides) can be engineered as carriers for drug delivery systems.[16][17] These nanocarriers offer high surface-to-volume ratios, allowing for the intercalation of therapeutic agents for sustained release.[16]

Table 3: Application-Specific Synthesis Data

Application	Material System	Synthesis Method	Key Finding	Reference
Catalysis	$\text{La}_{1-x}\text{Sr}_x\text{CoO}_{3-\delta}$	Sol-gel	Sr-doping enhances NO oxidation; $x=0.3$ shows 84% conversion.	[15]
Catalysis	$\text{NiO}/\text{La}_2\text{O}_3$	Impregnation / Co-precipitation	Preparation method impacts catalytic properties for LNG reforming.	[14]
Solid Electrolytes	$\text{La}_{1/3-x}\text{Li}_{3x}\text{TaO}_3$	Sol-gel from alkoxides	Forms cubic perovskite phase at 800-820°C.	[6]

| Three-Way Catalysts | $\text{La}_{1-y}\text{Fe}_1\text{-xCu}_x\text{O}_3$ | Sol-gel | Lanthanum-deficient synthesis enhances CO and propene oxidation. |[18] |

This guide demonstrates that Lanthanum(III) isopropoxide is a valuable and versatile precursor. Its utility in the sol-gel process provides a powerful route to a variety of advanced materials with tailored properties, opening avenues for innovation in catalysis, electronics, and biomedical applications. Proper handling and precise control over reaction parameters are paramount to achieving desired outcomes.

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